

Technical Support Center: GS-493 SHP2 Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GS-493

Cat. No.: B15545206

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with guidance on the reconstitution and storage of **GS-493**, a cell-active and bioavailable SHP2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **GS-493**?

A1: **GS-493** is a selective protein tyrosine phosphatase SHP2 (PTPN11) inhibitor. It is a cell-active and bioavailable compound that has been shown to retard cancer cell mobility and invasiveness, as well as prevent tumor growth in xenograft mouse models.[\[1\]](#)

Q2: What is the recommended solvent for reconstituting **GS-493**?

A2: **GS-493** should be reconstituted in Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)

Q3: What is the solubility of **GS-493** in the recommended solvent?

A3: The solubility of **GS-493** in DMSO is 1 mg/mL.[\[1\]](#)[\[2\]](#)

Q4: How should I store the solid (unreconstituted) **GS-493**?

A4: The solid compound should be stored protected from light at a temperature between +2°C and +8°C.[\[1\]](#)[\[2\]](#) It is important not to freeze the solid compound.[\[1\]](#)[\[2\]](#)

Q5: How should I store **GS-493** after reconstitution?

A5: After reconstitution in DMSO, it is recommended to aliquot the solution and freeze it at -20°C.^{[1][2]}

Q6: How long are the reconstituted stock solutions of **GS-493** stable?

A6: Stock solutions of **GS-493** are stable for up to 3 months when stored at -20°C.^{[1][2]}

Troubleshooting Guide

Issue: I am having trouble dissolving **GS-493** in DMSO.

- Possible Cause: The concentration you are trying to achieve is higher than the recommended solubility.
- Solution: Do not exceed a concentration of 1 mg/mL. If you need a higher concentration for your experiment, please be aware that it may not fully dissolve. You can try gentle warming or vortexing to aid dissolution, but do not overheat the solution.

Issue: My reconstituted **GS-493** solution appears cloudy or has precipitated after storage.

- Possible Cause 1: The solution was not stored properly at -20°C.
- Solution 1: Ensure your freezer is maintaining a consistent temperature of -20°C. Avoid repeated freeze-thaw cycles, as this can affect the stability of the compound.
- Possible Cause 2: The stock solution has been stored for longer than the recommended 3 months.
- Solution 2: It is recommended to use a fresh stock solution if the storage period has exceeded 3 months.

Quantitative Data Summary

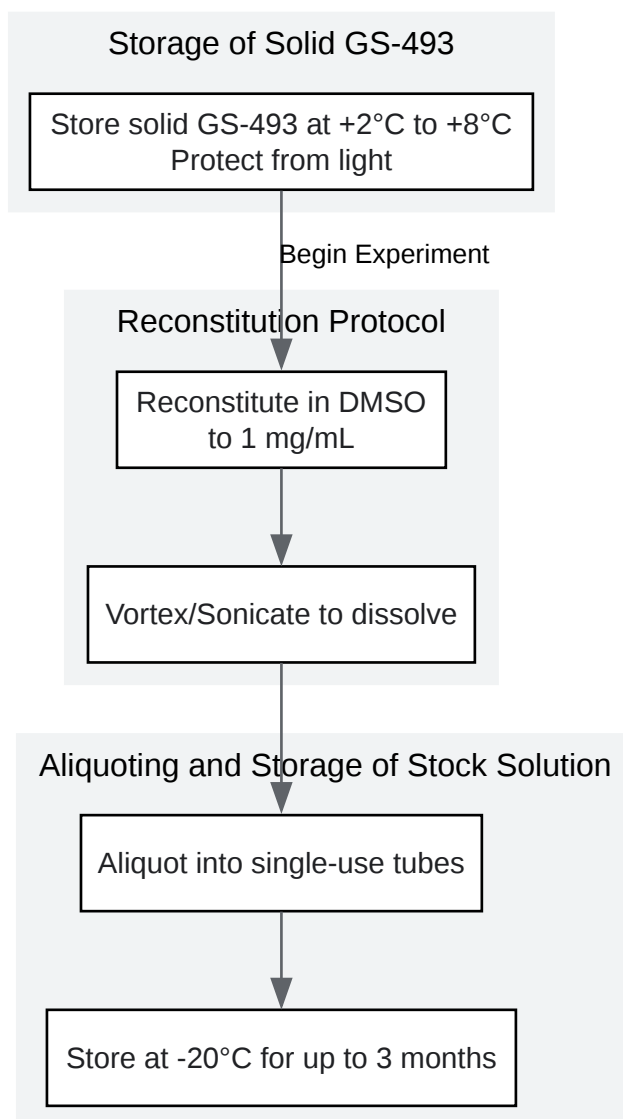
Parameter	Value	Citations
Reconstitution Solvent	Dimethyl Sulfoxide (DMSO)	[1],[2]
Solubility	1 mg/mL in DMSO	[1],[2]
Storage (Solid)	+2°C to +8°C, Protect from light	[1],[2]
Storage (Reconstituted)	-20°C	[1],[2]
Stock Solution Stability	Up to 3 months at -20°C	[1],[2]

Experimental Protocols

Protocol for Reconstitution and Aliquoting of **GS-493**

- Preparation: Before opening, bring the vial of solid **GS-493** to room temperature.
- Solvent Addition: Add the required volume of DMSO to the vial to achieve a final concentration of 1 mg/mL. For example, to a vial containing 1 mg of **GS-493**, add 1 mL of DMSO.
- Dissolution: Gently vortex or sonicate the vial until the compound is completely dissolved.
- Aliquoting: Dispense the reconstituted solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will help to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **GS-493** Reconstitution and Storage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merckmillipore.com [merckmillipore.com]
- 2. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Technical Support Center: GS-493 SHP2 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545206#how-to-handle-gs-493-reconstitution-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com